

Analytical Methods for Cloransulam-Methyl Determination

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Compound Focus: Cloransulam-Methyl

CAS No.: 147150-35-4

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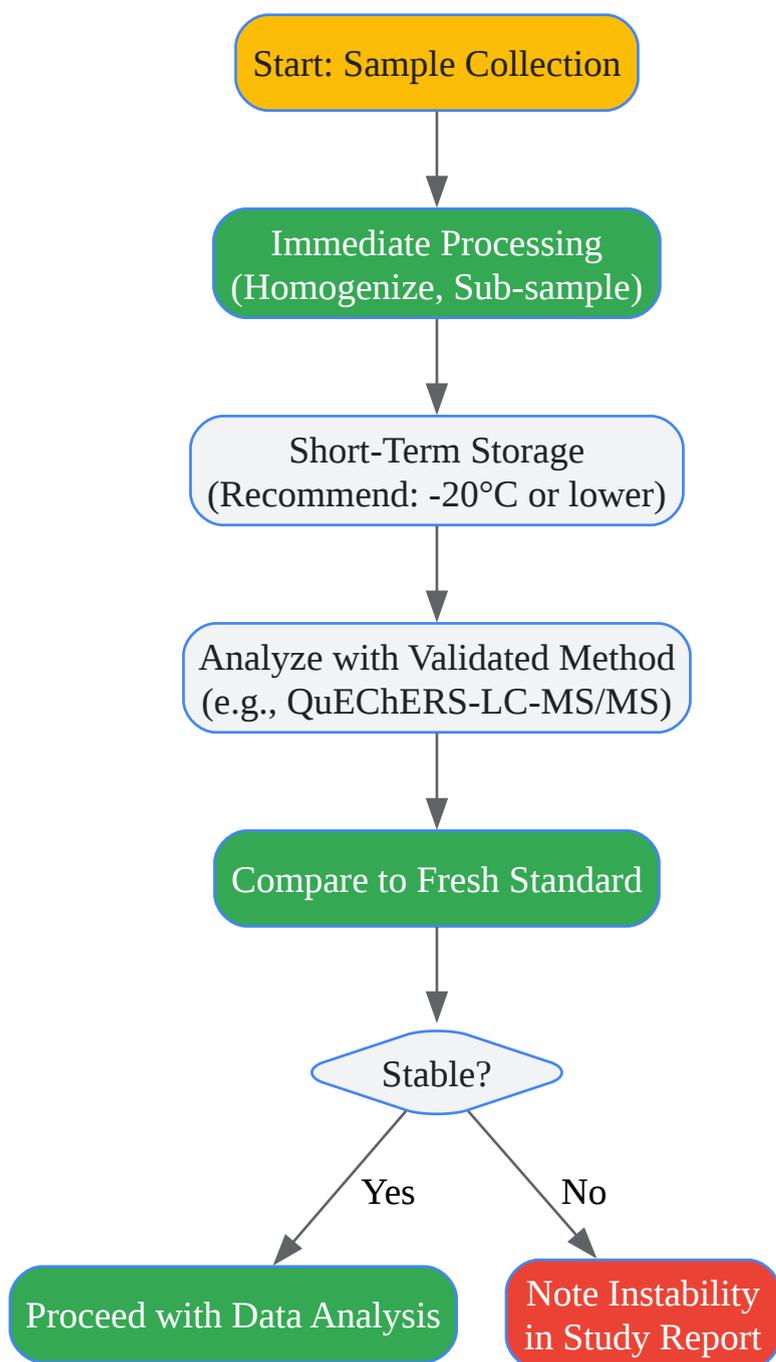
The following table outlines two established methods for quantifying **cloransulam-methyl** residues in various matrices.

Method Principle	Sample Preparation	Key Parameters	Performance	Applicable Matrices
SPE-CE-UV [1]	Off-line Solid-Phase Extraction (SPE) with C18 cartridges	On-line sample stacking (SWMR); UV detection at 205 nm	LOD: 2-8 ng/L; Recovery: 85-108% [1]	Mineral and stagnant water [1]
QuEChERS-LC-MS/MS [2]	QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe)	Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS)	LOD: 0.001 mg/kg (grain, plant, soil); Recovery: 80-105% [2]	Soybean plants, grain, straw, and soil [2]

Recommended Approach for Establishing Storage Stability

Since direct guidelines are unavailable, you can establish stability for your specific samples using these approaches:

- **Conduct Your Own Stability Study:** Fortify control matrix samples with a known concentration of **cloransulam-methyl**, store them under your intended conditions (e.g., -20°C), and analyze them over time alongside a freshly prepared standard. Compare the results to determine the degradation rate [3] [4].
- **Adopt a Conservative Workflow:** Given the lack of data, a conservative approach is recommended. The diagram below outlines a sample workflow that incorporates stability assessment.



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References

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